

# Pyrazine-2-carbonyl chloride safety data sheet (SDS) information

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## Compound of Interest

Compound Name: Pyrazine-2-carbonyl chloride

CAS No.: 19847-10-0

Cat. No.: B1360121

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## An In-depth Technical Guide to the Safe Handling of Pyrazine-2-carbonyl chloride

This guide provides an in-depth analysis of the safety, handling, and emergency protocols for **pyrazine-2-carbonyl chloride** (CAS No. 19847-10-0). It is intended for researchers, scientists, and drug development professionals who utilize this reactive intermediate in their work. The information synthesized herein is derived from authoritative safety data sheets (SDS) to ensure technical accuracy and promote a culture of safety in the laboratory.

## Introduction and Chemical Profile

**Pyrazine-2-carbonyl chloride** is a heterocyclic compound widely used as a building block in organic synthesis, particularly in the development of pharmaceutical agents.[1] Its utility stems from the reactive acyl chloride group, which allows for the facile formation of amides, esters, and other derivatives. For instance, it is a key intermediate in the synthesis of impurities for bortezomib, a proteasome inhibitor used in cancer therapy.[1] However, this high reactivity is also the source of its significant hazards. Understanding its chemical properties is paramount to its safe handling.

Identifier	Information
Chemical Name	Pyrazine-2-carbonyl chloride
Synonyms	2-Pyrazinecarbonyl chloride, Pyrazinoyl chloride
CAS Number	19847-10-0
Molecular Formula	C <sub>5</sub> H <sub>3</sub> ClN <sub>2</sub> O
Molecular Weight	142.54 g/mol
Appearance	Purple to dark purple powder and/or lumpy powder[2]

## Hazard Analysis and Classification

**Pyrazine-2-carbonyl chloride** is classified as a hazardous chemical under the OSHA Hazard Communication Standard (29 CFR 1910.1200).[3] The primary danger is its corrosive nature and its violent reactivity with water.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.
Water Reactivity	-	Reacts violently with water, liberating toxic gas.[3][4]

Signal Word: Danger[4]

The compound causes severe burns to all routes of exposure.[3] Ingestion is particularly dangerous, as it can cause severe swelling, damage to delicate tissues, and potential perforation of the stomach or esophagus.[4][5] A critical, and potentially fatal, hazard is its reaction with water or moisture, which violently liberates toxic and corrosive hydrogen chloride gas.[3][4]

## Experimental Protocol: Safe Handling and Storage

Adherence to a strict handling protocol is non-negotiable. The causality behind these steps is the mitigation of exposure to a corrosive solid and the prevention of its violent reaction with atmospheric moisture.

### Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles and a full-face shield. The risk of severe, irreversible eye damage necessitates this dual layer of protection.[4]
- **Skin Protection:** Wear impervious gloves (e.g., nitrile) and a flame-retardant lab coat. Ensure gloves are inspected before use and remove contaminated clothing immediately.[4][6]
- **Respiratory Protection:** All handling of the solid must be done in a certified chemical fume hood or glovebox to prevent inhalation of dust particles.[5] Do not breathe dust or vapors.[3]

### Handling Procedure

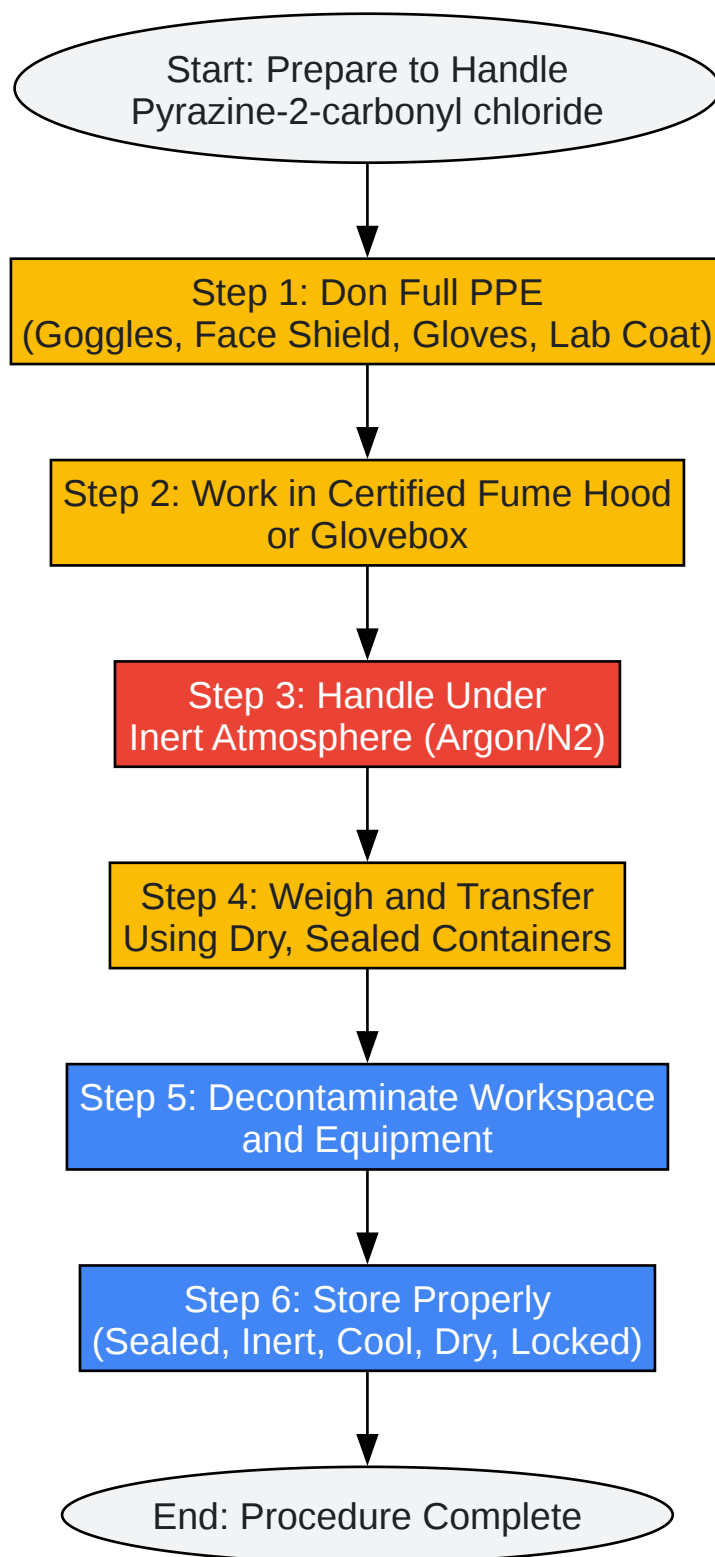
- **Preparation:** Ensure the designated handling area (fume hood or glovebox) is clean, dry, and free of incompatible materials. Have spill cleanup materials and an appropriate fire extinguisher readily available.
- **Inert Atmosphere:** Handle the compound under an inert atmosphere, such as argon or nitrogen.[4][5] This is crucial to prevent reaction with moisture in the air, which would release HCl gas and degrade the compound.
- **Weighing and Transfer:** Use spark-proof tools and equipment. When weighing, do so rapidly in a tared, sealed container to minimize air exposure.
- **Reaction Setup:** If adding to a reaction, ensure the solvent is dry and the reaction vessel is under an inert atmosphere. Add the solid in portions to control the reaction rate and any potential exotherms.
- **Post-Handling:** Thoroughly decontaminate all equipment and the work area. Wash hands and any exposed skin thoroughly after handling.[4]

## Storage Requirements

Store the container tightly closed in a corrosives area that is dry, cool, and well-ventilated.[5]  
The material is moisture-sensitive and should be stored under an inert atmosphere.[3][5] Keep it segregated from the incompatible materials listed below. The storage area should be locked.  
[4]

Incompatible Materials	Reason for Incompatibility
Water	Violent reaction, liberates toxic hydrogen chloride gas.[4][5]
Strong Oxidizing Agents	Can cause a violent reaction.[3]
Strong Acids / Strong Bases	Can cause decomposition or violent reactions. [3]
Amines	Reacts exothermically, similar to reactions with bases.[3]

## Visualization of Safe Handling Workflow



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Caption: Workflow for Safe Handling of **Pyrazine-2-carbonyl chloride**.

## Emergency and First-Aid Protocols

In any exposure event, immediate action is critical. Call a poison center or doctor immediately.

[4]

Exposure Route	First-Aid Protocol
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Immediate medical attention is required.[4][5]
Skin Contact	Take off immediately all contaminated clothing. Rinse the skin with large amounts of water or shower for at least 15 minutes. Immediate medical attention is required. Wash contaminated clothing before reuse.[3][4]
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Immediate medical attention is required.[3][4]
Ingestion	Rinse mouth. Do NOT induce vomiting, as this can cause perforation of the esophagus. Call a physician immediately.[4][5]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical powder, or chemical foam.[5]
- Unsuitable Extinguishing Media: DO NOT USE WATER.[5] Contact with water will produce toxic and corrosive hydrogen chloride gas and may spread contamination.[4]
- Specific Hazards: Thermal decomposition can release hazardous gases, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), chlorine, and hydrogen chloride

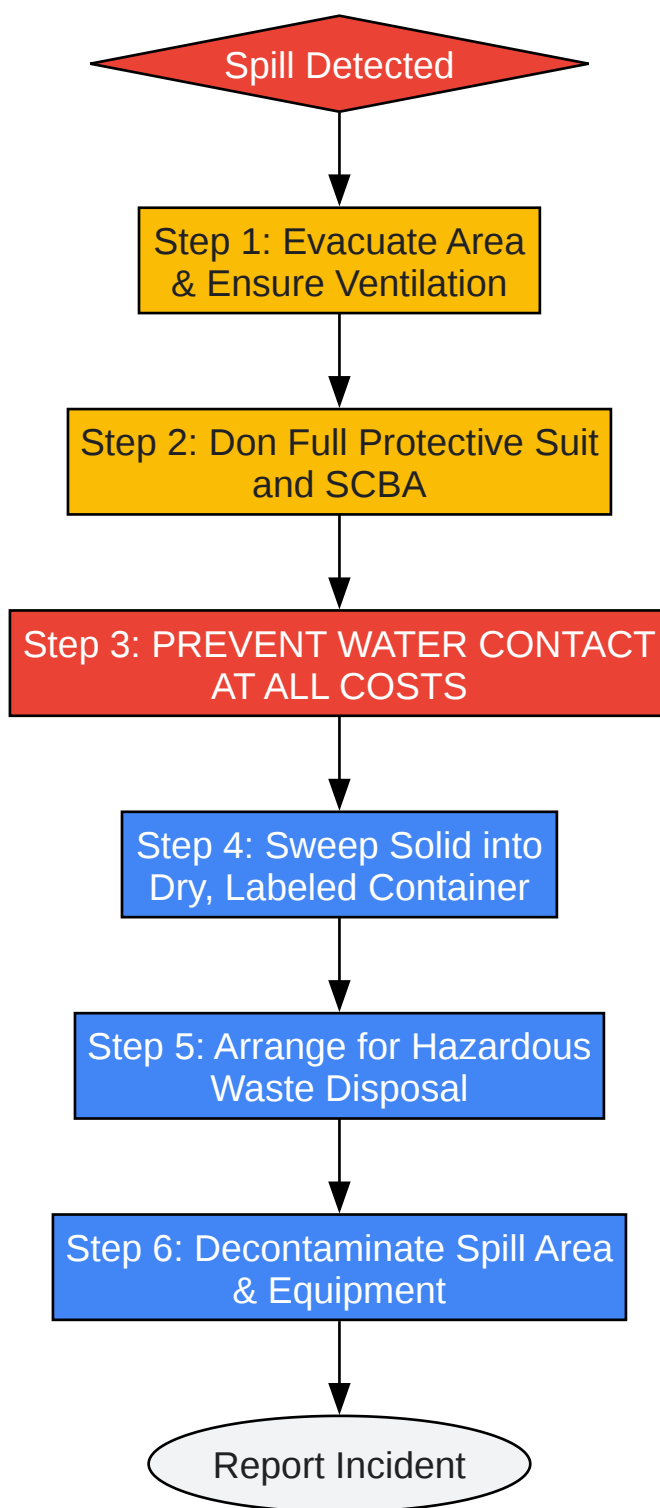
gas.[3][4]

- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode.[4]

## Accidental Release (Spill) Protocol

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, but do not use systems that could spread dust.
- Protect: Wear a protective suit and SCBA before entering the spill area.[3]
- Contain: Do not allow water to come into contact with the spilled material.[5]
- Clean-up: Carefully sweep up the solid material, avoiding dust generation. Shovel the material into a suitable, dry, labeled container for disposal.[3][5]
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the waste material at an approved waste disposal plant, following all local, regional, and national regulations.[4]

## Visualization of Spill Response Workflow



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Caption: Emergency Response Workflow for a Spill of **Pyrazine-2-carbonyl chloride**.

## Toxicological and Ecotoxicological Profile

The toxicological properties of **pyrazine-2-carbonyl chloride** have not been fully investigated. [4][5] However, its corrosive nature is the most significant known toxicological effect. There is no available data on carcinogenicity, mutagenicity, or reproductive toxicity. Similarly, ecotoxicity data is not available, but the compound should not be emptied into drains to prevent environmental contamination.[3][4]

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Address: 3281 E Guasti Rd

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